

What is the chemical structure of Dipalmitelaidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipalmitelaidin*

Cat. No.: *B3026124*

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An In-depth Technical Guide to Dipalmitelaidin

For Researchers, Scientists, and Drug Development Professionals

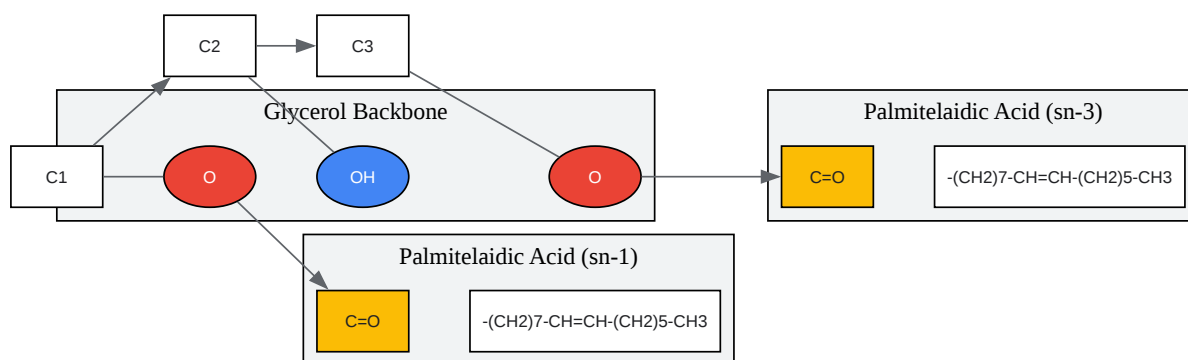
This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and synthesis of **Dipalmitelaidin**, a diacylglycerol of interest in lipid research and various industrial applications.

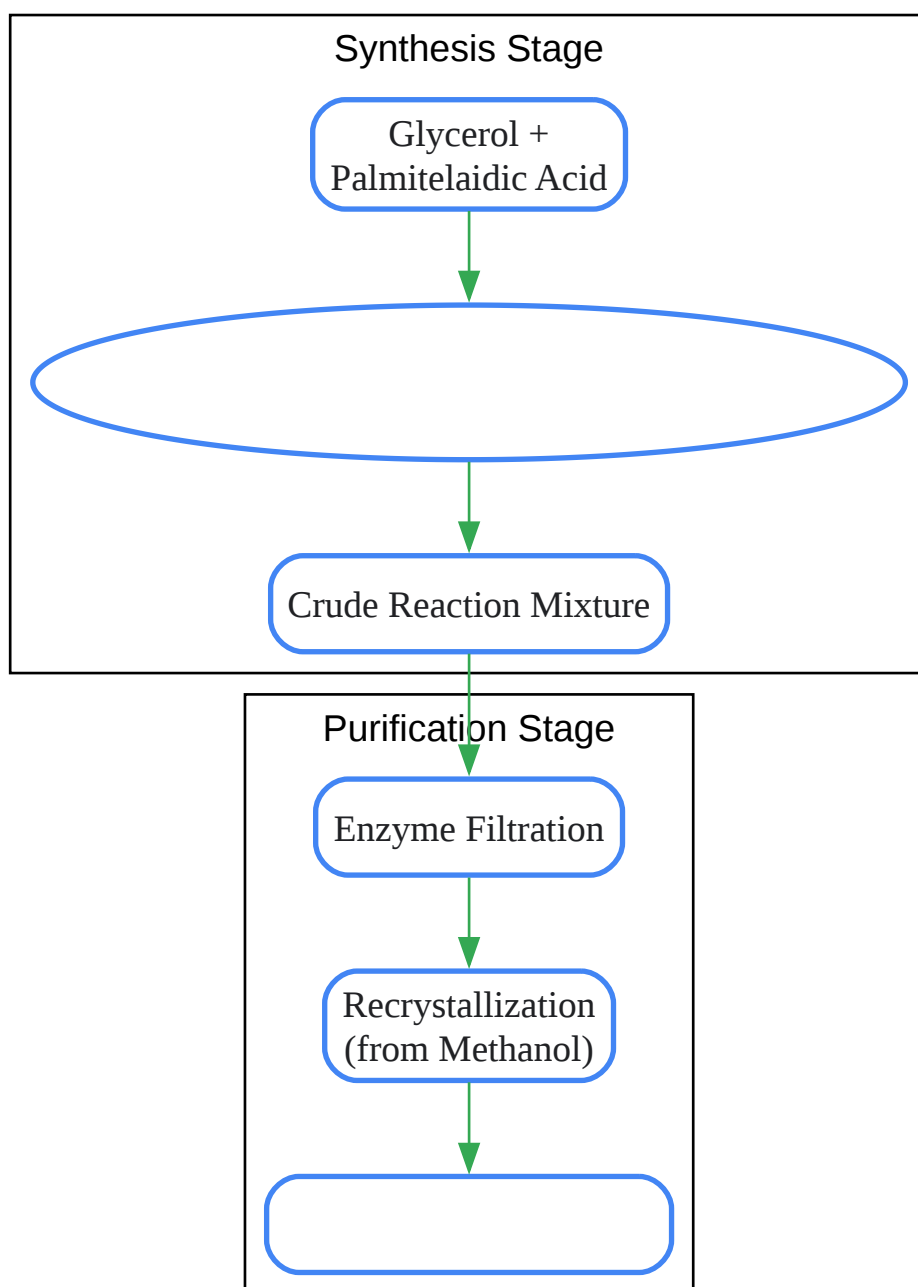
Chemical Structure and Identification

Dipalmitelaidin is a diacylglycerol molecule, specifically a 1,3-diacylglycerol. Its structure consists of a central glycerol backbone to which two molecules of palmitelaidic acid are attached via ester bonds at the sn-1 and sn-3 positions. Palmitelaidic acid is a monounsaturated 16-carbon fatty acid, with the single double bond located at the ninth carbon atom from the carboxyl end, exhibiting a trans configuration.

The IUPAC name for **Dipalmitelaidin** is [3-[(E)-hexadec-9-enoyl]oxy-2-hydroxypropyl] (E)-hexadec-9-enoate[1]. It is also commonly referred to as 1,3-**Dipalmitelaidin** or 1,3-**Dipalmitelaidin**(trans-9)(C16:1T)[2].

Below is a diagram illustrating the chemical structure of **Dipalmitelaidin**.





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References

- 1. Solvent-free enzymatic synthesis of 1, 3-Diacylglycerols by direct esterification of glycerol with saturated fatty acids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [What is the chemical structure of Dipalmitelaidin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026124#what-is-the-chemical-structure-of-dipalmitelaidin]

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